

An In-depth Technical Guide to the Synthesis and Characterization of 2-Acetylindole

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Compound of Interest

Compound Name: 2-Acetylindole

Cat. No.: B014031

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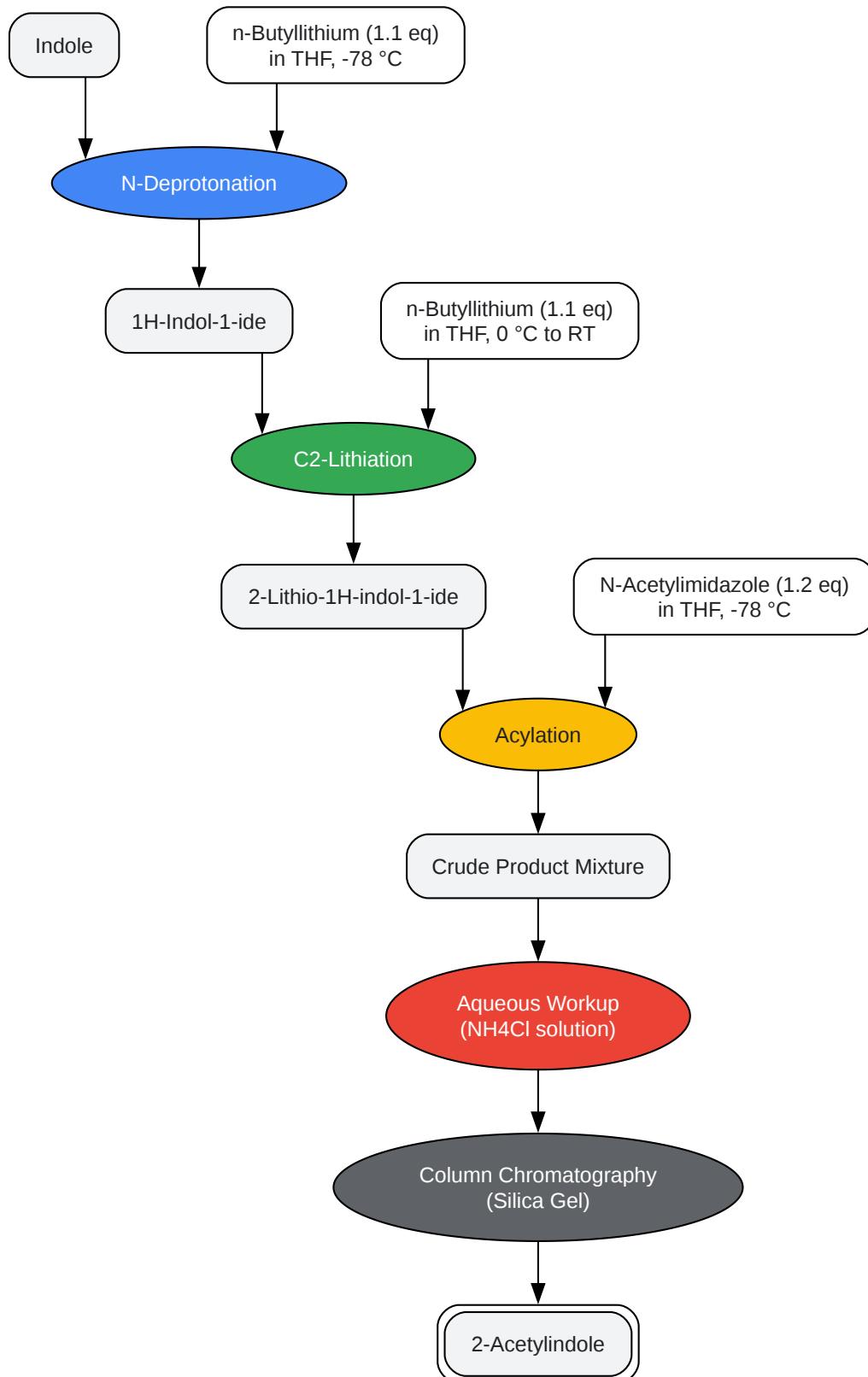
Abstract

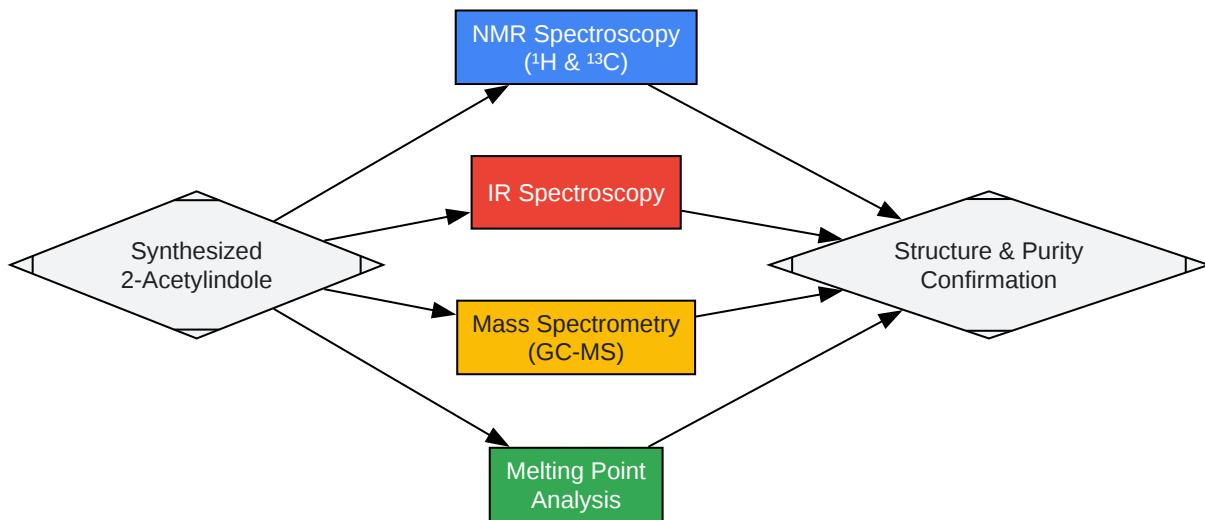
2-Acetylindole is a pivotal indole derivative utilized as a building block in the synthesis of a variety of pharmacologically significant compounds, including matrix metalloprotease inhibitors. [1] Its synthesis and unambiguous characterization are fundamental for any research and development endeavor. This technical guide provides a comprehensive overview of a common laboratory-scale synthesis of **2-acetylindole**, along with detailed protocols for its characterization using modern analytical techniques. All quantitative data is summarized for clarity, and key workflows are visualized to facilitate understanding.

Synthesis of 2-Acetylindole

The direct acylation of the indole ring typically occurs at the C3 position due to its higher electron density. Therefore, achieving substitution at the C2 position requires a more strategic approach. A common and effective method involves the deprotonation of the indole nitrogen, followed by lithiation at the C2 position and subsequent quenching with an acetylating agent.

Synthesis Workflow





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References

- 1. scbt.com [scbt.com]
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